Comparative study of morpholine vs. piperazine propanoic acid derivatives

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Compound of Interest

Compound Name:	*2-(3-oxomorpholin-4-yl)propanoic acid*
CAS No.:	*933749-97-4*
Cat. No.:	*B6268791*

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Title: Scaffold Hopping in Lead Optimization: A Comparative Study of Morpholine vs. Piperazine Propanoic Acid Derivatives

Introduction As a Senior Application Scientist, one of the most frequent challenges I encounter in lead optimization is balancing target affinity with pharmacokinetic (PK) liabilities. Six-membered saturated heterocycles are the bread and butter of medicinal chemistry. Among them, piperazine and morpholine are frequently deployed as privileged scaffolds across various therapeutic areas, from antidiabetic agents to antivirals[1].

When functionalized with a propanoic acid moiety—often used to provide an anionic anchor for target binding or to improve aqueous solubility—the choice between a piperazine and a morpholine core can dictate the success or failure of a drug candidate. This guide provides an objective, data-driven comparison of morpholine versus piperazine propanoic acid derivatives, dissecting the physicochemical causality behind their divergent behaviors and providing self-validating protocols for evaluating these scaffolds in your own discovery workflows.

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Physicochemical Causality: The Oxygen vs. Nitrogen Dilemma

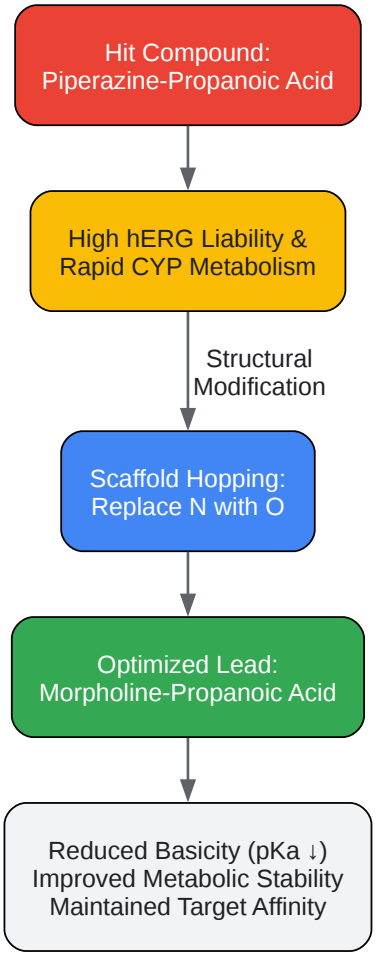
At first glance, morpholine and piperazine are structurally analogous. However, substituting the secondary nitrogen (NH) in piperazine with an oxygen atom (morpholine) fundamentally alters the electronic and physicochemical landscape of the molecule ()[2].

- Basicity and hERG Liability: Piperazine contains two basic nitrogen atoms, which allows medicinal chemists to design molecules while retaining high basicity[3]. At physiological pH (7.4), the piperazine ring is heavily protonated. This positive charge is a known pharmacophore for binding to the hERG potassium channel via cation-π interactions, leading to severe cardiotoxicity risks. Conversely, the oxygen atom in morpholine is highly electron-withdrawing. This inductive effect significantly reduces the basicity of the remaining nitrogen (lowering the pKa), decreasing the fraction of protonated molecules at pH 7.4 and effectively mitigating hERG liabilities ()[4].

- Metabolic Stability: The electron-withdrawing nature of the morpholine oxygen also decreases the electron density on the adjacent carbon atoms. This makes the morpholine ring generally less susceptible to cytochrome P450 (CYP)-mediated oxidation compared to piperazine, which is highly prone to rapid oxidative N-dealkylation and ring opening[2].

- The Propanoic Acid Influence: The addition of a propanoic acid tail introduces a carboxylic acid (pKa ~4.5). This creates a zwitterionic character in both derivatives. In specific applications, such as the development of Hepatitis B virus (HBV) capsid inhibitors, morpholine propionic acid analogues demonstrated not only decreased hERG activities but also successfully avoided the strong CYP3A4 induction typically seen with other carboxyl analogues[4].

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Logical workflow for scaffold hopping from piperazine to morpholine to resolve PK liabilities.

Quantitative Data & Case Study Comparison

To illustrate these differences objectively, we look at experimental data trends typical of a lead optimization campaign transitioning from a piperazine-propanoic acid hit to a morpholine-propanoic acid lead (mirroring the optimization of clinical candidates like GLS4 to HEC72702) [4].

Table 1: Comparative Physicochemical and In Vitro Data

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Parameter	Piperazine-Propanoic Acid Derivative	Morpholine-Propanoic Acid Derivative	Causality / Impact
Nitrogen pKa	~9.2	~8.4	Morpholine O-atom withdraws electrons, lowering N-basicity.
LogD (pH 7.4)	0.8	1.4	Morpholine is slightly more lipophilic when unprotonated.
hERG IC50 (µM)	3.5 (High risk)	>30 (Low risk)	Lower basicity of morpholine reduces electrostatic binding in hERG pore.
HLM t1/2 (min)	18	45	Reduced electron density in morpholine limits CYP450 oxidation.
CYP3A4 Induction	Moderate	None	Morpholine propanoic acids often bypass PXR receptor activation.

Experimental Methodologies: Self-Validating Protocols

To confidently compare these derivatives, researchers must utilize robust, self-validating assays. Below are the definitive protocols for assessing the two most critical differentiating factors: metabolic stability and hERG inhibition.

Protocol A: Human Liver Microsome (HLM) Stability Assay

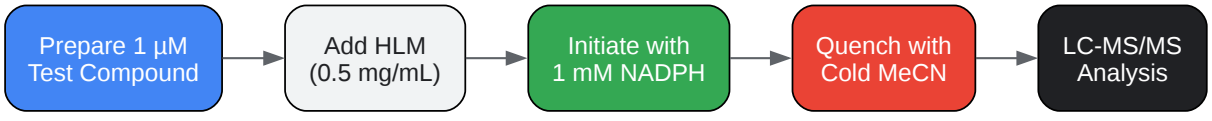
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Purpose: To quantify the intrinsic clearance (CLint) and half-life (t1/2) differences driven by the heterocycle core.

Scientific Causality: We use NADPH as a cofactor because CYP450 enzymes require electron donation to catalyze the oxidation of the piperazine/morpholine rings. A control without NADPH is mandatory to validate that degradation is specifically CYP-mediated and not due to chemical instability or non-CYP esterases acting on the propanoic acid moiety.

Step-by-Step Workflow:

- Preparation: Prepare a 1 µM solution of the test compound in 100 mM potassium phosphate buffer (pH 7.4).
- Microsome Addition: Add Human Liver Microsomes (HLM) to a final protein concentration of 0.5 mg/mL. Pre-incubate the mixture at 37°C for 5 minutes.
- Initiation: Initiate the metabolic reaction by adding NADPH to a final concentration of 1 mM. (Self-Validation Step: Run a parallel negative control replacing NADPH with buffer).
- Sampling & Quenching: At time points 0, 5, 15, 30, and 60 minutes, extract 50 µL aliquots and immediately quench the reaction by adding 150 µL of ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide). Causality: Cold organic solvent denatures the CYP enzymes instantly, freezing the metabolic profile.
- Centrifugation: Centrifuge at 4,000 rpm for 15 minutes at 4°C to precipitate proteins.
- Analysis: Analyze the supernatant via LC-MS/MS to determine the percentage of parent compound remaining. Calculate t1/2 using the slope of the natural log of % remaining versus time.



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Step-by-step workflow of the Human Liver Microsome (HLM) stability assay.

Protocol B: Automated Patch-Clamp hERG Inhibition Assay

Purpose: To verify that the reduced basicity of the morpholine-propanoic acid derivative successfully mitigates cardiotoxicity.

Scientific Causality: The hERG channel has a promiscuous inner cavity with aromatic residues (Tyr652, Phe656) that readily interact with protonated amines. By measuring the tail current of the channel expressed in CHO cells, we can directly quantify the electrostatic binding affinity of our scaffolds.

Step-by-Step Workflow:

- Cell Preparation: Culture CHO cells stably expressing the hERG potassium channel. Harvest and suspend in extracellular recording solution.
- Electrophysiology Setup: Utilize an automated patch-clamp system (e.g., QPatch). Establish a whole-cell configuration.
- Voltage Protocol: Apply a depolarizing pulse to +20 mV for 2 seconds to open and inactivate the channels, followed by a repolarizing step to -50 mV for 2 seconds to elicit the outward tail current.
- Compound Application: Perfuse the test compounds (Piperazine vs. Morpholine derivatives) at escalating concentrations (0.1, 1, 10, 30 µM). (Self-Validation Step: Use 0.1% DMSO as a vehicle control and 1 µM Cisapride as a positive control for complete inhibition).
- Data Acquisition: Measure the peak tail current reduction compared to the baseline. Calculate the IC50.

Conclusion

While piperazine remains a highly versatile and chemically tractable scaffold, its high basicity and metabolic liabilities often pose downstream challenges. As demonstrated, transitioning to a morpholine-propanoic acid derivative strategically leverages oxygen's electron-withdrawing

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properties to lower pKa, abrogate hERG binding, and enhance CYP stability without sacrificing the functional utility of the propanoic acid anchor. For drug development professionals, this scaffold hop represents a highly rational, predictable pathway to optimizing pharmacokinetic profiles.

References

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